Comprehensive Spectroscopic Validation Guide: [1-(4-Propoxyphenyl)propyl]amine Hydrochloride[1]

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Compound of Interest

Compound Name:	*[1-(4-Propoxyphenyl)propyl]amine hydrochloride*
CAS No.:	*1201633-55-7*
Cat. No.:	*B1292695*

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Executive Summary & Structural Context

[1-(4-Propoxyphenyl)propyl]amine Hydrochloride is a primary benzylic amine derivative often utilized as a specialized intermediate in the synthesis of monoamine transporter modulators. Its structural integrity is critical; the presence of isomeric impurities (such as the iso-propoxy analog or regioisomers) can drastically alter pharmacological potency and solubility profiles.

This guide compares the Target Product (HCl Salt) against common Alternatives (Free Base form and Isomeric Impurities) and evaluates the Analytical Methodologies required to distinguish them.

Product Profile

- Chemical Name: **[1-(4-Propoxyphenyl)propyl]amine hydrochloride**[1][2][3][4][5]

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- CAS Number: 1201633-55-7[1][2][3][4][5][6]
- Molecular Formula: $C_{12}H_{20}ClNO$[2]
- Molecular Weight: 229.75 g/mol
- Structural Class: Primary Benzylic Amine / Para-alkoxy derivative

Comparative Performance Analysis

A. Form Comparison: Hydrochloride Salt vs. Free Base

For research applications, the salt form is the superior reagent. The table below contrasts the physicochemical performance of the HCl salt against the Free Base alternative.

Feature	[1-(4-Propoxyphenyl)propyl]amine HCl **(Target)**	Free Base Alternative	Impact on Research
Physical State	Crystalline Solid (White/Off-white)	Viscous Oil / Low-melting Solid	HCl allows for precise weighing and dosing.
Hygroscopicity	Low to Moderate	High (Oxidation prone)	Free base degrades rapidly upon air exposure (N-oxidation).
Solubility	High in Water, MeOH, DMSO	High in Et_2O, DCM; Low in Water	HCl is preferred for aqueous biological assays.
Spectral Clarity	Sharp, well-defined NMR signals	Broad amine signals (exchange dependent)	HCl provides reproducible integration values in 1H-NMR.

B. Analytical Method Comparison: Selecting the Validation Tool

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Distinguishing the target from its iso-propoxy isomer requires specific techniques.

Methodology	1H-NMR (600 MHz)	FTIR (ATR)	LC-MS (Q-TOF)
Primary Utility	Structural Proof (Connectivity)	Quick ID (Functional Groups)	Purity & Mass (Quantification)
** DIFFERENTIATION POWER**	High: Distinguishes n-propyl (triplet) vs iso-propyl (doublet).	Low: Fingerprint regions overlap significantly.	Medium: Mass is identical; requires retention time separation.
Throughput	Low (10-15 min/sample)	High (<2 min/sample)	High (5-10 min/sample)
Recommendation	Mandatory for Batch Release	Routine Incoming Inspection	Impurity Profiling

Detailed Experimental Protocols

Protocol A: High-Resolution 1H-NMR Structural Confirmation

Objective: To unequivocally confirm the n-propoxy chain and the benzylic amine position, ruling out iso-isomers.

Reagents:

- Solvent: DMSO-d_6 (99.9 atom% D) + 0.03% TMS (Internal Standard).
- Sample Mass: 5–10 mg.

Workflow:

- Dissolve 10 mg of the HCl salt in 0.6 mL DMSO-d_6. Ensure complete dissolution (sonicate if necessary).
- Acquire spectrum with a minimum of 64 scans to resolve minor impurity peaks.

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- Critical Data Processing: Phase correction must be manual to ensure the benzylic proton integration is accurate.

Diagnostic Signal Interpretation (Expected Shifts in DMSO-d_6):

- δ ~8.3–8.5 ppm (Broad, 3H): Ammonium protons ($-NH_3^+$). Disappears on D_2O shake.
- δ ~7.3–7.4 ppm (d, 2H) & δ ~6.9–7.0 ppm (d, 2H): Para-substituted benzene ring (AA'BB' system).
- δ ~4.1–4.2 ppm (m, 1H): Benzylic methine proton (Ar-CH-N). Key for confirming amine position.
- δ ~3.9 ppm (t, 2H): O-CH_2 of the propoxy group. Triplet confirms n-propyl. A doublet here would indicate iso-propyl.
- δ ~1.7–1.9 ppm (m, 4H): Overlapping multiplets from the propyl chain (CH_2-CH_3) and propoxy chain (O-CH_2-CH_2).
- δ ~0.95 ppm (t, 3H) & ~0.85 ppm (t, 3H): Two distinct methyl triplets (one from propyl chain, one from propoxy).

Protocol B: HPLC Purity Profiling

Objective: Quantify purity and detect synthesis byproducts (e.g., ketone intermediate).

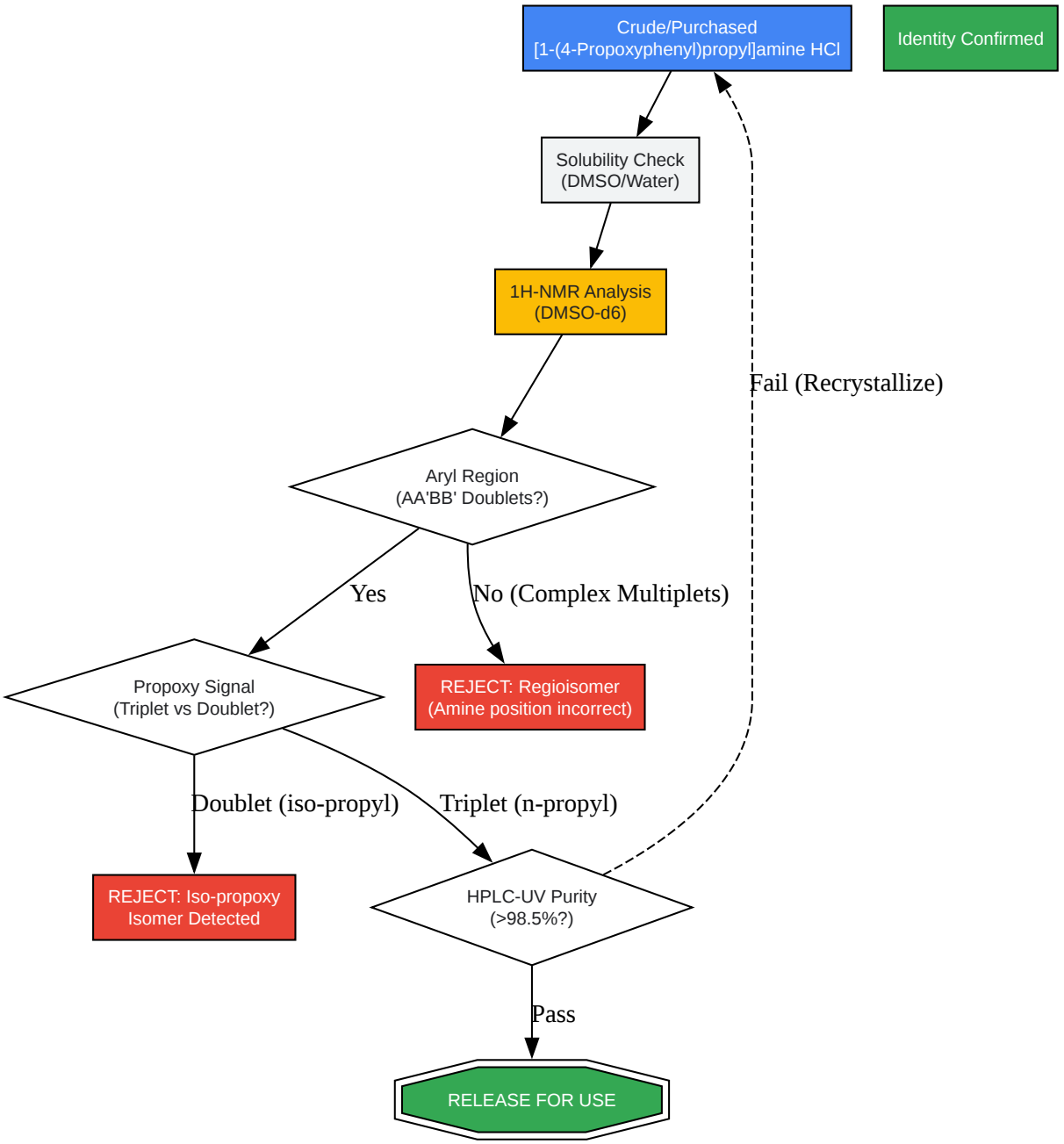
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 210 nm and 254 nm.
- Acceptance Criteria: Main peak purity >98.5% (Area%).

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Visualizing the Validation Workflow

The following diagram illustrates the logical flow for validating the compound, highlighting the "Go/No-Go" decision points based on spectroscopic data.

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Caption: Logical decision tree for the spectroscopic validation of [1-(4-Propoxyphenyl)propyl]amine HCl.

Mechanistic Insight: Why the "n-Propyl" vs "Iso-Propyl" Distinction Matters

In drug development, the steric bulk of the alkoxy chain significantly influences binding affinity.

- The n-Propyl chain (Target) allows for a linear, flexible conformation often required for fitting into narrow hydrophobic pockets of transporter proteins (e.g., DAT/NET).
- The iso-Propyl chain (Impurity) introduces branching at the alpha-carbon of the ether, increasing steric hindrance and potentially abolishing biological activity or altering metabolic stability (CYP450 degradation rates).

Spectroscopic Causality: The 1H-NMR distinction relies on the spin-spin coupling of the oxygen-adjacent protons.

- n-Propyl (-O-CH_2-CH_2-CH_3): The -O-CH_2- protons have two neighbors, resulting in a Triplet (t).
- iso-Propyl (-O-CH(CH_3)$_2$): The -O-CH- proton has six equivalent methyl neighbors, resulting in a Septet (m), while the methyls appear as a strong Doublet (d).

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